

Standard Operating Procedure for Ca-170 Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ca-170

Cat. No.: B609871

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling and use of **Ca-170**, an orally available small molecule inhibitor of the immune checkpoint proteins PD-L1 and VISTA.[1][2] Adherence to these guidelines is crucial to ensure personnel safety and data integrity.

Introduction to Ca-170

Ca-170 is a first-in-class, orally bioavailable small molecule that dually antagonizes the immune checkpoint regulators VISTA and PD-L1.[3] By targeting these two distinct negative checkpoint pathways, **Ca-170** aims to restore and enhance the immune system's ability to recognize and eliminate tumor cells.[2][4] Preclinical studies have demonstrated its ability to promote T-cell proliferation and activation, leading to anti-tumor effects in various cancer models.[3][4]

Safety Precautions and Handling

2.1. Hazard Identification

While a specific Safety Data Sheet (SDS) indicates that **Ca-170** is not classified as a hazardous substance, it is prudent to handle all investigational compounds with care.[5] As a potent molecule, minimizing exposure is paramount.[6]

2.2. Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling **Ca-170**. This includes:

- Safety goggles with side-shields
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat or impervious clothing[5]

2.3. Engineering Controls

- **Ca-170** should be handled in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.[5]
- Ensure an eyewash station and safety shower are readily accessible.[5]

2.4. First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids apart. Seek prompt medical attention.[5]
- Skin Contact: Rinse the affected area thoroughly with water. Remove contaminated clothing. If irritation persists, seek medical attention.[5]
- Inhalation: Move to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[5]

Storage and Stability

Proper storage of **Ca-170** is essential to maintain its integrity and activity.

Formulation	Storage Temperature	Stability
Solid Powder	-20°C	3 years
4°C	2 years	1 year
In Solvent (e.g., DMSO)	-80°C	
-20°C	1 month	

Source:[1][5]

Data Presentation

4.1. Physicochemical Properties

Property	Value
Molecular Formula	C ₁₂ H ₂₀ N ₆ O ₇
Molecular Weight	360.32 g/mol
CAS Number	1673534-76-3
Solubility in DMSO	72 mg/mL (199.82 mM)

Source:[1][5][7]

4.2. Preclinical Pharmacokinetics in Balb/c Mice (Single Oral Dose)

Dose (mg/kg)	C _{max} (ng/mL)	T _{max} (hr)	AUC (ng*hr/mL)
10	1,230	0.5	2,460
30	4,510	1.0	12,800
100	18,600	2.0	89,900
300	70,200	4.0	510,000

Source:[8]

4.3. Preliminary Human Pharmacokinetics (Single Oral Dose, Day 1)

Dose (mg)	Cmax (ng/mL)	Tmax (hr)	AUC (ng*hr/mL)
50	124	3.9	1,180
100	237	4.0	2,740
200	586	4.1	6,900
400	1,010	4.0	12,500

Source:[8]

Application Notes

Ca-170 is a valuable tool for investigating the roles of PD-L1 and VISTA in immune regulation and tumor immunology. Its oral bioavailability makes it suitable for both in vitro and in vivo studies.

Key Applications:

- In vitro studies: Assessing the reversal of T-cell suppression, cytokine production (e.g., IFN- γ), and T-cell proliferation in co-culture systems.[4]
- In vivo studies: Evaluating anti-tumor efficacy in syngeneic mouse models, studying the tumor microenvironment, and assessing immune cell infiltration and activation.[3]
- Mechanism of Action studies: Investigating the downstream signaling pathways affected by dual PD-L1 and VISTA blockade.

Experimental Protocols

6.1. Preparation of **Ca-170** Stock Solution

This protocol describes the preparation of a 50 mM stock solution in DMSO.

Materials:

- **Ca-170** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipette

Procedure:

- Allow the **Ca-170** vial to equilibrate to room temperature before opening.
- Weigh out the desired amount of **Ca-170** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 18.016 mg of **Ca-170** (MW = 360.32 g/mol).
- Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- Vortex the solution until the **Ca-170** is completely dissolved. Gentle warming (e.g., 37°C) may be applied if necessary.
- Aliquot the stock solution into smaller volumes in amber vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.[\[1\]](#)

6.2. In Vitro T-Cell Proliferation Assay

This protocol provides a general framework for assessing the effect of **Ca-170** on T-cell proliferation using a dye dilution assay.

Materials:

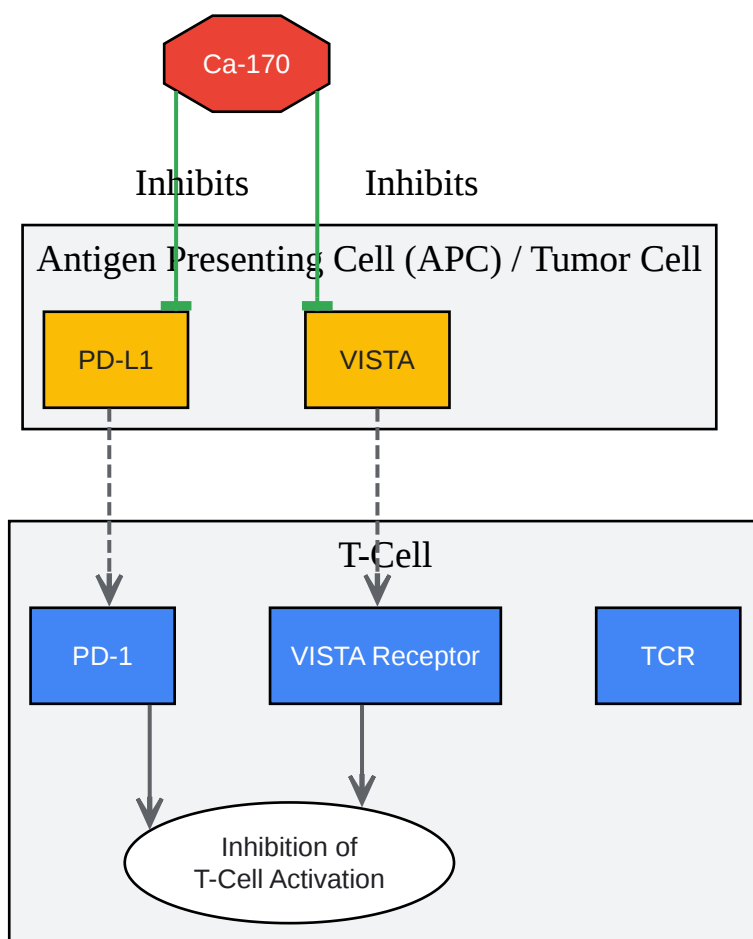
- Human Peripheral Blood Mononuclear Cells (PBMCs)
- **Ca-170** stock solution

- Cell proliferation dye (e.g., CFSE)
- Complete RPMI-1640 medium
- T-cell activation stimuli (e.g., anti-CD3/anti-CD28 antibodies or PHA)
- 96-well flat-bottom plates
- Flow cytometer

Procedure:

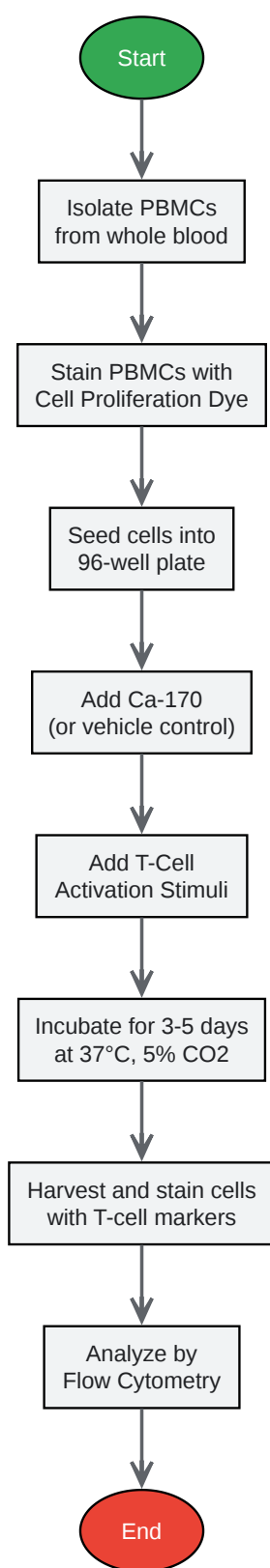
- **PBMC Isolation:** Isolate PBMCs from healthy donor blood using density gradient centrifugation.
- **Cell Staining:** Resuspend PBMCs at 1×10^6 cells/mL in pre-warmed PBS and stain with a cell proliferation dye according to the manufacturer's instructions.
- **Cell Seeding:** Seed the stained PBMCs into a 96-well plate at a density of 2×10^5 cells/well in 100 μ L of complete RPMI medium.
- **Compound Addition:** Prepare serial dilutions of **Ca-170** in complete RPMI medium. Add 50 μ L of the diluted compound to the respective wells. Include a vehicle control (DMSO) and an unstimulated control.
- **T-Cell Activation:** Add 50 μ L of T-cell activation stimuli (e.g., anti-CD3/CD28 beads or soluble antibodies) to all wells except the unstimulated control.
- **Incubation:** Incubate the plate for 3-5 days at 37°C in a 5% CO₂ incubator.
- **Flow Cytometry Analysis:** Harvest the cells and stain with fluorescently labeled antibodies against T-cell markers (e.g., CD3, CD4, CD8). Analyze the cells using a flow cytometer, gating on the T-cell populations and measuring the dilution of the proliferation dye as an indicator of cell division.

Visualizations



[Click to download full resolution via product page](#)

Caption: Mechanism of Action of **Ca-170**.



[Click to download full resolution via product page](#)

Caption: Workflow for T-Cell Proliferation Assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. CA-170 - Wikipedia [en.wikipedia.org]
- 3. CA-170 (CA170) | VISTA/PD-L1 inhibitor | Probechem Biochemicals [probechem.com]
- 4. azupcriversitestorage01.blob.core.windows.net [azupcriversitestorage01.blob.core.windows.net]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. proimmune.com [proimmune.com]
- 7. selleck.co.jp [selleck.co.jp]
- 8. curis.com [curis.com]
- To cite this document: BenchChem. [Standard Operating Procedure for Ca-170 Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609871#standard-operating-procedure-for-ca-170-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com